

# Di-tert-butyl Disulfide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Di-tert-butyl disulfide*

Cat. No.: *B089511*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **di-tert-butyl disulfide**. It is designed to be a critical resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, key data, and visualizations to support laboratory work and advance scientific understanding.

## Core Physical and Chemical Properties

**Di-tert-butyl disulfide**, a symmetrical disulfide, is a valuable reagent in organic synthesis. Its bulky tert-butyl groups confer unique steric and electronic properties that are leveraged in a variety of chemical transformations.

## Physical Properties

A summary of the key physical properties of **di-tert-butyl disulfide** is presented in Table 1. This data is essential for its proper handling, storage, and use in experimental setups.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>18</sub> S <sub>2</sub>	[1]
Molecular Weight	178.36 g/mol	[1]
Appearance	Clear, pale yellow to yellow liquid	[2]
Odor	Stench	[2]
Density	0.93 g/cm <sup>3</sup> at 20 °C	[3]
Melting Point	-5 °C	[3]
Boiling Point	198 - 204 °C	[2]
Flash Point	62 °C (closed cup)	[2]
Vapor Pressure	68.9 hPa at 37.7 °C	[3]
Solubility	Insoluble in water	[2]

## Chemical Properties and Reactivity

**Di-tert-butyl disulfide** serves as an important intermediate in organic synthesis.[4] It is a key raw material for the synthesis of compounds containing disulfide bonds, such as sulfinyl and oxythio compounds.[4] In industrial applications, it is utilized as a vulcanizing agent for rubber and elastomers.[4]

The disulfide bond in **di-tert-butyl disulfide** can be cleaved under various conditions, making it a useful source of the tert-butylthio moiety. It undergoes oxidation in the presence of hydrogen peroxide, catalyzed by bis(acetylacetonato)oxovanadium and a chiral Schiff-base ligand.[5] The compound can also react with organometallic reagents, such as Grignard reagents, which act as nucleophiles attacking the sulfur-sulfur bond.[6][7][8]

## Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **di-tert-butyl disulfide**, intended to be directly applicable in a laboratory setting.

## Synthesis of Di-tert-butyl Disulfide

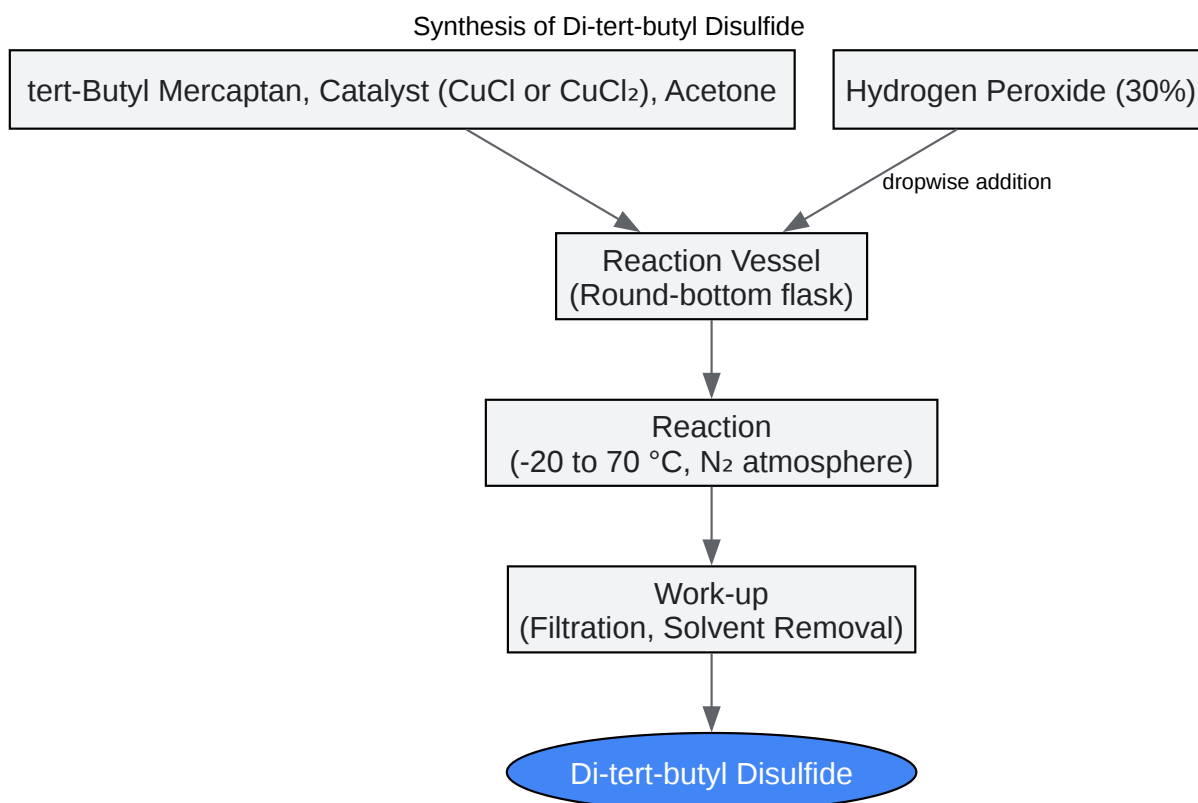
A common and efficient method for the synthesis of **di-tert-butyl disulfide** is the oxidation of tert-butyl mercaptan.<sup>[4]</sup>

Method: Oxidation of tert-Butyl Mercaptan with Hydrogen Peroxide

This method provides a clean synthesis route with a high conversion rate.<sup>[9]</sup>

- Materials:
  - tert-Butyl mercaptan
  - Cuprous chloride (CuCl) or Cupric chloride (CuCl<sub>2</sub>) (catalyst)
  - Acetone (solvent)
  - 30% Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) (oxidant)
  - Nitrogen gas (for inert atmosphere)
  - Round-bottom flask
  - Magnetic stirrer and stir bar
  - Dropping funnel
  - Ice bath
- Procedure:
  - Set up a round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet.
  - Charge the flask with tert-butyl mercaptan, the copper chloride catalyst, and acetone. The molar ratio of tert-butyl mercaptan to catalyst to hydrogen peroxide should be approximately 1:0.001-0.01:0.5-0.75.<sup>[9]</sup> The volume ratio of acetone to tert-butyl mercaptan should be between 1:1 and 9:1.<sup>[9]</sup>

- Place the flask in an ice bath to maintain the reaction temperature between -20 °C and 70 °C.[9]
  - Under a nitrogen atmosphere and with vigorous stirring, add the hydrogen peroxide dropwise from the dropping funnel.
  - Allow the reaction to proceed for the required time, monitoring the consumption of the starting material by a suitable method (e.g., TLC or GC).
  - Upon completion, the reaction mixture is worked up by filtering to remove the catalyst, followed by removal of acetone under reduced pressure. The resulting oil phase is separated to yield **di-tert-butyl disulfide**. [9]
- Diagram of Synthesis Workflow:



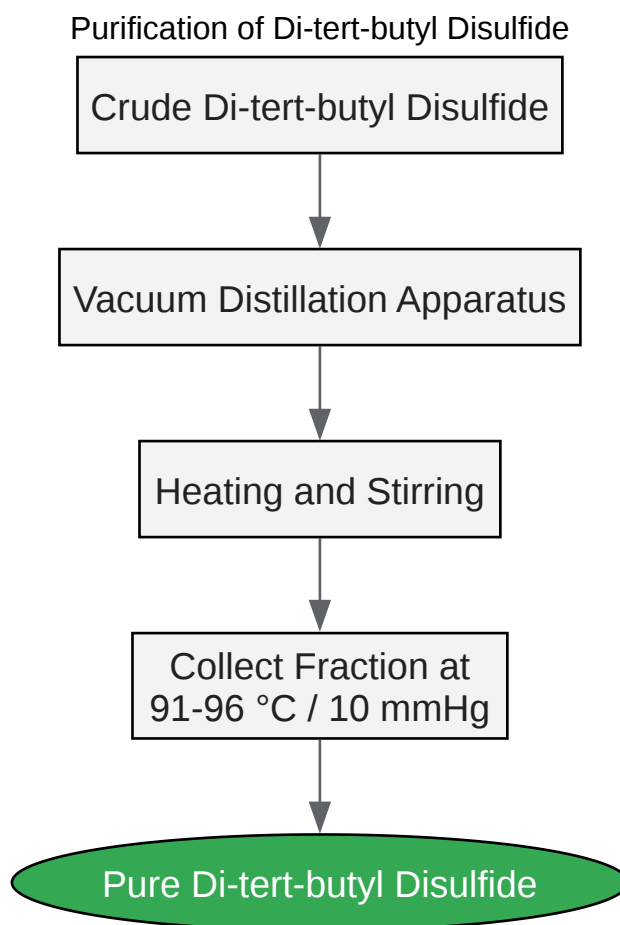
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **di-tert-butyl disulfide**.

## Purification by Vacuum Distillation

Crude **di-tert-butyl disulfide** can be purified by vacuum distillation to remove impurities.<sup>[10]</sup>

- Apparatus:
  - Standard vacuum distillation setup (distilling flask, condenser, receiving flask)
  - Vacuum pump
  - Heating mantle with a stirrer
  - Thermometer
- Procedure:
  - Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed.
  - Place the crude **di-tert-butyl disulfide** in the distilling flask.
  - Begin stirring and gradually apply vacuum to the system.
  - Once the desired pressure is reached, slowly heat the distilling flask using the heating mantle.
  - Collect the fraction that distills at the expected boiling point under the applied pressure. The boiling point of **di-tert-butyl disulfide** is 91-96 °C at 10 mmHg.<sup>[10]</sup>
  - After the distillation is complete, cool the system to room temperature before releasing the vacuum.
- Diagram of Purification Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of **di-tert-butyl disulfide**.

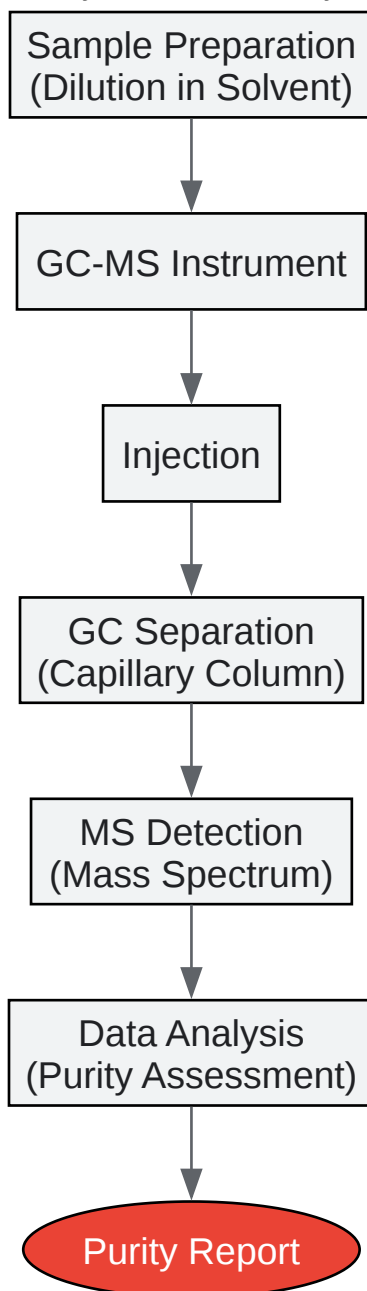
## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **di-tert-butyl disulfide** and identifying any impurities.<sup>[11]</sup>

- Instrumentation:
  - Gas chromatograph coupled to a mass spectrometer (GC-MS)
  - Capillary column (e.g., DB-5MS or equivalent)
  - Helium carrier gas

- Sample Preparation:
  - Dilute a small amount of the purified **di-tert-butyl disulfide** in a suitable solvent (e.g., ethyl acetate or hexane).
- GC-MS Parameters (Example):
  - Injector Temperature: 250 °C
  - Oven Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C, and hold for 5 minutes.
  - Carrier Gas Flow Rate: 1 mL/min (constant flow)
  - MS Transfer Line Temperature: 280 °C
  - Ion Source Temperature: 230 °C
  - Mass Range: m/z 40-400
- Data Analysis:
  - The retention time of the **di-tert-butyl disulfide** peak can be used for identification.
  - The mass spectrum will show a characteristic fragmentation pattern, including the molecular ion peak (m/z 178) and fragments corresponding to the loss of tert-butyl and sulfur moieties.
- Diagram of Analytical Workflow:

## GC-MS Analysis of Di-tert-butyl Disulfide



[Click to download full resolution via product page](#)

Caption: Workflow for the GC-MS analysis of **di-tert-butyl disulfide**.

## Role in Drug Development

**Di-tert-butyl disulfide** is a reagent used in the synthesis of pharmacologically active molecules. A notable example is its use in the preparation of Velneperit, a neuropeptide Y



(NPY) Y5 receptor antagonist that has been investigated for the treatment of obesity.[12]

While **di-tert-butyl disulfide** itself is not known to be directly involved in biological signaling pathways, its utility as a building block in the synthesis of drug candidates highlights its importance in the drug discovery and development process.

## Safety and Handling

**Di-tert-butyl disulfide** is a combustible liquid and is toxic to aquatic life with long-lasting effects.[13] It should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[13] Work should be conducted in a well-ventilated fume hood.

- Storage: Store in a cool, well-ventilated place away from heat, sparks, and open flames.[2]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [13] Do not allow the product to enter drains.[13]

## Spectroscopic Data

The structural characterization of **di-tert-butyl disulfide** is confirmed by various spectroscopic techniques.

- <sup>1</sup>H NMR: The proton NMR spectrum is simple due to the molecule's symmetry, showing a single sharp singlet for the 18 equivalent protons of the two tert-butyl groups.
- <sup>13</sup>C NMR: The carbon NMR spectrum will show two signals: one for the quaternary carbons and one for the methyl carbons of the tert-butyl groups.[14]
- IR Spectroscopy: The infrared spectrum will exhibit characteristic C-H stretching and bending vibrations for the alkyl groups.
- Mass Spectrometry: The mass spectrum shows a molecular ion peak at m/z 178, along with characteristic fragmentation patterns.[1]

This comprehensive guide provides essential information and protocols for the safe and effective use of **di-tert-butyl disulfide** in a research and development setting. By adhering to

these guidelines, scientists can confidently utilize this versatile reagent in their synthetic endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Di-tert-butyl disulfide [webbook.nist.gov]
- 2. fishersci.com [fishersci.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Page loading... [guidechem.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. colapret.cm.utexas.edu [colapret.cm.utexas.edu]
- 8. youtube.com [youtube.com]
- 9. CN101838228B - Clean synthesis method for di-tert-butyl disulfide - Google Patents [patents.google.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. benchchem.com [benchchem.com]
- 12. Synthesis and Application of Di-tert-butyl disulfide\_Chemicalbook [chemicalbook.com]
- 13. sigmaaldrich.cn [sigmaaldrich.cn]
- 14. Di-tert-butyl disulfide(110-06-5) <sup>13</sup>C NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [Di-tert-butyl Disulfide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089511#di-tert-butyl-disulfide-physical-and-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)